

# An In-depth Technical Guide to the Systemic Properties of Propamocarb Fungicide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest				
Compound Name:	Propamocarb			
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Audience: Researchers, Scientists, and Drug Development Professionals

## **Executive Summary**

**Propamocarb** is a carbamate fungicide renowned for its systemic capabilities, particularly against Oomycete pathogens such as Pythium and Phytophthora spp.[1][2]. Administered typically as **propamocarb** hydrochloride, it is readily absorbed by plant tissues and translocated, offering both protective and curative action against a variety of devastating plant diseases[1][3]. Its unique mode of action, which involves the inhibition of phospholipid and fatty acid synthesis, disrupts the integrity of fungal cell membranes[4][5]. This guide provides a comprehensive technical overview of **propamocarb**'s systemic properties, including its physicochemical characteristics, uptake and translocation pathways, metabolism within plants, and the experimental protocols used to elucidate these properties.

# **Physicochemical Properties**

The systemic behavior of a fungicide is fundamentally governed by its physicochemical properties. **Propamocarb** is formulated as a hydrochloride salt to enhance its solubility in water, a key factor for its uptake and translocation within the plant's vascular system.

Table 1: Physicochemical Properties of **Propamocarb** and **Propamocarb** Hydrochloride



Property	Propamocarb	Propamocarb Hydrochloride	Source(s)
Molecular Formula	C9H20N2O2	C <sub>9</sub> H <sub>21</sub> ClN <sub>2</sub> O <sub>2</sub>	[6][7]
Molecular Weight	188.3 g/mol	224.7 g/mol	[7][8]
Physical Form	-	Colorless, hygroscopic crystals	[8]
Melting Point	-	45-64.2 °C	[6][8]
Vapor Pressure	730 mPa (25 °C)	3.85 x 10 <sup>-2</sup> mPa (20 °C)	[8]
Water Solubility	>900 g/L (20 °C)	>500 g/L (20 °C)	[8]
Log K₀w (Octanol/Water)	0.84 (pH 7, 20 °C)	-1.21 (pH 7)	[8]
рКа	9.5	9.1 - 9.3	[6][8]

| Stability | - | Very stable to hydrolysis and photolysis |[6][8] |

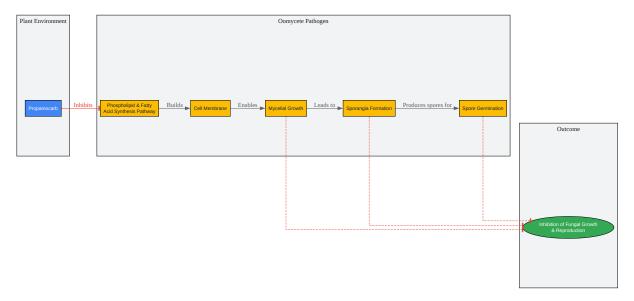
The high water solubility and low octanol-water partition coefficient (Log  $K_0$ w) of the hydrochloride salt are critical for its systemic action, facilitating movement through aqueous environments both outside and inside the plant.

## **Mode of Action and Signaling Pathway**

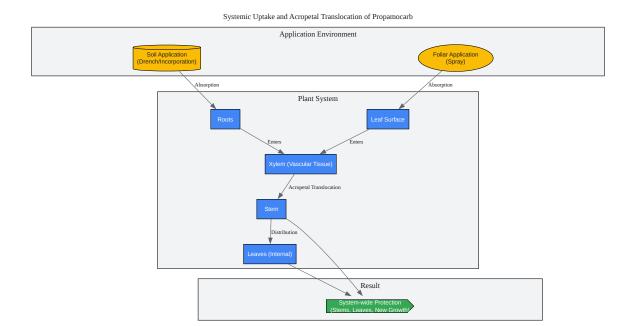
**Propamocarb**'s fungicidal activity stems from its ability to disrupt cell membrane integrity in susceptible Oomycetes. It specifically inhibits the biosynthesis of phospholipids and fatty acids, which are essential components of the cell membrane[1][4]. This disruption halts mycelial growth, prevents the formation of sporangia, and inhibits spore germination[4].



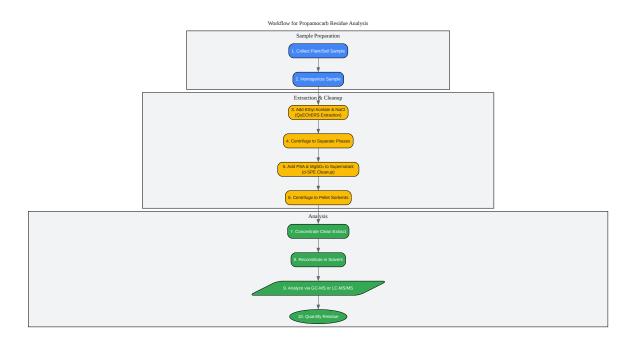
#### Propamocarb's Cellular Mode of Action in Oomycetes











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